

Application Notes and Protocols for Chiral Separation of Amlodipine Enantiomers

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Compound of Interest

Compound Name: *Levamlodipine Maleate*

CAS No.: *135969-53-8*

Cat. No.: *B15719484*

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Introduction

Amlodipine, a third-generation dihydropyridine calcium channel blocker, is a widely prescribed medication for the treatment of hypertension and angina.[1] It is administered as a racemic mixture, containing equal amounts of two enantiomers: (S)-amlodipine and (R)-amlodipine. The pharmacological activity of amlodipine resides primarily in the (S)-enantiomer, which is approximately 1000 times more potent as a calcium channel blocker than the (R)-enantiomer. [2][3] The (R)-enantiomer is largely inactive in this regard.[4] Given the stereoselective activity of amlodipine, the effective separation and quantification of its enantiomers are crucial for pharmaceutical quality control, pharmacokinetic studies, and the development of enantiopure drug formulations.

This document provides a detailed protocol for the chiral separation of amlodipine enantiomers using High-Performance Liquid Chromatography (HPLC), a summary of quantitative data from various separation methods, and an overview of the differential signaling pathways of the enantiomers.

Experimental Protocols

This section details a validated HPLC method for the chiral separation of amlodipine enantiomers.

Materials and Reagents:

- Amlodipine besylate racemic standard
- (S)-Amlodipine besylate reference standard
- (R)-Amlodipine besylate reference standard
- Acetonitrile (HPLC grade)
- Dibasic sodium phosphate (analytical grade)
- Orthophosphoric acid (analytical grade)
- Water (HPLC grade)

Equipment:

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Visible or Photodiode Array (PDA) detector
- Ultron ES-OVM ovomucoid chiral column (150 mm x 4.6 mm, 5 μ m particle size) or equivalent
- Analytical balance
- pH meter
- Sonicator
- Volumetric flasks and pipettes

Chromatographic Conditions:

Parameter	Condition
Column	Ultron ES-OVM ovomucoid chiral column (150mm x 4.6mm), 5μ
Mobile Phase	20mM Dibasic sodium phosphate buffer: Acetonitrile (80:20 v/v), pH adjusted to 7.0
Flow Rate	1.0 mL/min
Column Temperature	25°C
Detection Wavelength	360 nm
Injection Volume	10 μL

Procedure:

- Mobile Phase Preparation:
 - Prepare a 20mM dibasic sodium phosphate buffer by dissolving the appropriate amount of dibasic sodium phosphate in HPLC grade water.
 - Adjust the pH of the buffer to 7.0 using orthophosphoric acid.
 - Mix the buffer and acetonitrile in an 80:20 (v/v) ratio.
 - Degas the mobile phase by sonication or other suitable means before use.
- Standard Solution Preparation:
 - Prepare a stock solution of racemic amlodipine besylate in acetonitrile at a concentration of 0.1 mg/mL.^[1]
 - Prepare individual stock solutions of (S)-amlodipine and (R)-amlodipine reference standards in acetonitrile at a concentration of 0.1 mg/mL for peak identification.
- Sample Preparation:

- For drug substance analysis, prepare a solution of the amlodipine besylate sample in acetonitrile at a concentration of 0.1 mg/mL.
- For dosage form analysis (e.g., tablets), crush a number of tablets to obtain a fine powder. Accurately weigh a portion of the powder equivalent to a single dose and dissolve it in a known volume of acetonitrile to achieve a final concentration of approximately 0.1 mg/mL. Sonicate and filter the solution to remove any undissolved excipients.
- Chromatographic Analysis:
 - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
 - Inject 10 μ L of the standard and sample solutions into the chromatograph.
 - Record the chromatograms and determine the retention times for the (R)- and (S)-amlodipine enantiomers. Based on published data, the expected retention time for (R)-Amlodipine is approximately 8.0 minutes and for (S)-Amlodipine is about 11.0 minutes under these conditions.^[1]

Data Presentation

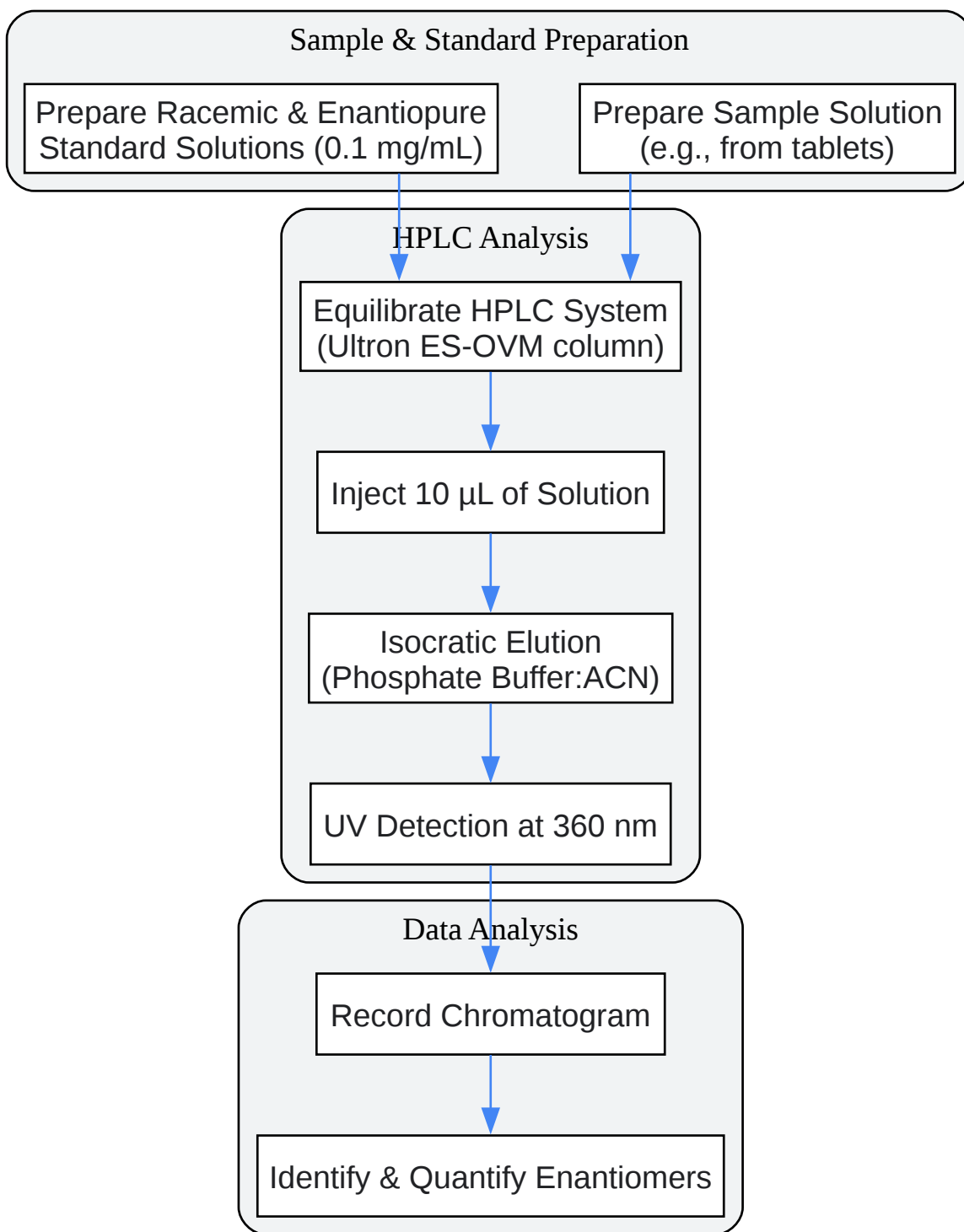
The following table summarizes quantitative data for the chiral separation of amlodipine enantiomers using different HPLC methods.

Method	Chiral Stationary Phase	Mobile Phase	Flow Rate (mL/min)	R- Enantiomer Retention Time (min)	S- Enantiomer Retention Time (min)
Method 1	Ultron ES-OVM (150x4.6mm, 5µm)	20mM Dibasic sodium phosphate buffer (pH 7.0) : Acetonitrile (80:20 v/v)	1.0	~8.0	~11.0
Method 2	Chiral AGP (100x4.6mm, 5µm)	10mM Ammonium acetate buffer (pH 4.6) with 1% 1-Propanol	0.9	5	7

Visualizations

Experimental Workflow:

The following diagram illustrates the general workflow for the chiral separation of amlodipine enantiomers by HPLC.

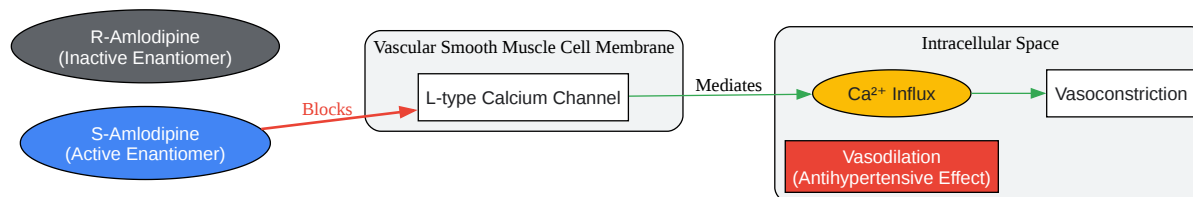


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Caption: Workflow for HPLC-based chiral separation of amlodipine enantiomers.

Differential Signaling Pathways of Amlodipine Enantiomers:

This diagram illustrates the primary mechanism of action of (S)-amlodipine and highlights the differential effects of the enantiomers.



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Caption: Differential effects of amlodipine enantiomers on L-type calcium channels.

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